

An In-Depth Technical Guide on Benzyltributylammonium Chloride

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Compound of Interest		
Compound Name:	Benzyltributylammonium chloride	
Cat. No.:	B145989	Get Quote

This guide provides essential information regarding the molecular properties of **Benzyltributylammonium chloride**, a quaternary ammonium salt frequently utilized as a phase transfer catalyst and surfactant in various chemical syntheses.

Core Molecular Data

The fundamental molecular attributes of **Benzyltributylammonium chloride** are summarized below. This data is critical for stoichiometric calculations in experimental design and for the characterization of reaction products.

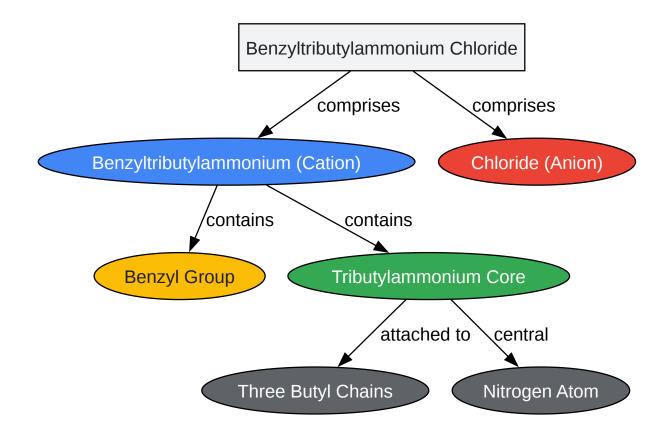
Property	Value	Citations
Molecular Formula	C19H34CIN	[1][2][3][4]
C19H34N.Cl	[1][5]	
Molecular Weight	311.9 g/mol	[1]
311.93 g/mol	[2][3][4][5][6]	
311.94 g/mol	[7]	

Structural Composition

The molecular structure of **Benzyltributylammonium chloride** consists of a central nitrogen atom bonded to a benzyl group and three butyl chains, forming a quaternary ammonium cation.



This cation is ionically bonded to a chloride anion.



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Caption: Logical breakdown of Benzyltributylammonium chloride's structure.

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